

Commercial Sources and Technical Guide for 1,12-Dodecanediol

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Compound of Interest

Compound Name: 1,12-Dodecanediol

Cat. No.: B052552

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, synthesis, and key applications of **1,12-dodecanediol**, a versatile α,ω -diol. With its linear 12-carbon chain, this compound serves as a valuable building block in polymer chemistry and as an excipient in pharmaceutical formulations. This guide is intended to assist researchers and drug development professionals in sourcing and utilizing **1,12-dodecanediol** for their specific applications.

Commercial Availability

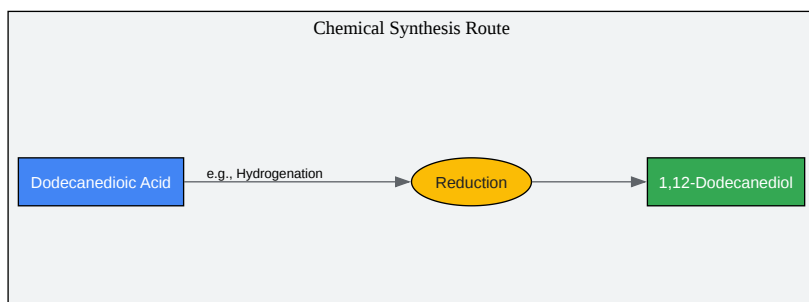
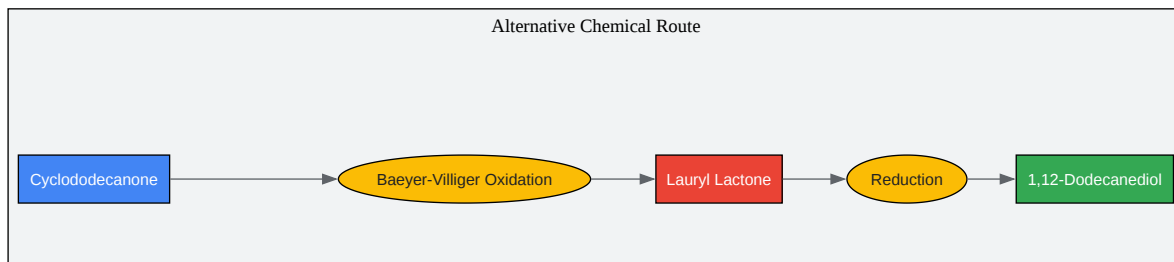
1,12-Dodecanediol is readily available from a variety of chemical suppliers, ranging from large-scale manufacturers to specialized distributors catering to research and development needs. The compound is typically offered in various purity grades, with higher purities being essential for applications in polymer synthesis and pharmaceutical development to ensure consistency and minimize side reactions.

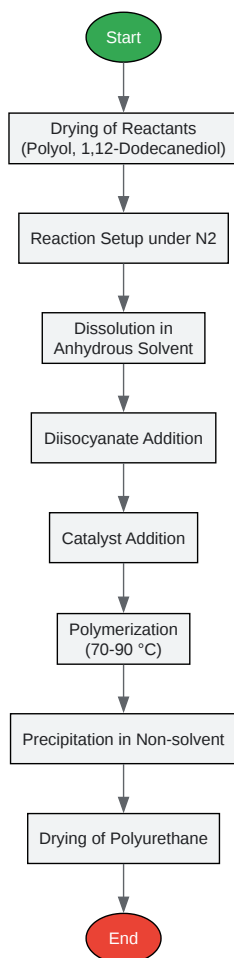
Below is a summary of prominent commercial suppliers of **1,12-dodecanediol**, along with their offered purities and typical specifications.

Supplier	Purity/Grade	Typical Specifications
Sigma-Aldrich (Merck)[1]	≥97.5% (GC)[2]	Melting Point: 79 °C, Boiling Point: 324 °C[2]
Thermo Scientific Chemicals[3] [4]	98%, 99%	Appearance: White flakes or pellets, Melting Point: 79-83 °C[4]
Ruifu Chemical[5]	≥98.0% (GC)	Acid Number: ≤0.1 mgKOH/g, Saponification Number: ≤3.0 mgKOH/g[5]
Chem-Impex[6]	≥ 98%	Appearance: White powder, Melting Point: 79 - 84 °C[6]
Various Suppliers on ChemicalBook	98% min, 99%	Varies by supplier.
Various Suppliers on BuyersGuideChem	98% min	Varies by supplier.

Synthesis of 1,12-Dodecanediol

The commercial production of **1,12-dodecanediol** is primarily achieved through chemical synthesis, although biocatalytic routes are also being explored. A common industrial method involves the reduction of dodecanedioic acid or its esters.[7] Another significant pathway is the Baeyer-Villiger oxidation of cyclododecanone to yield lauryl lactone, which is subsequently reduced to **1,12-dodecanediol**.[8]





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